

# A Technical Guide to the Safety and Handling of Acarbose-d4

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## Compound of Interest

Compound Name: Acarbose-d4

Cat. No.: B1150844

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Disclaimer: This guide provides comprehensive safety and handling information for **Acarbose-d4**. As specific safety data for the deuterated compound is limited, this document primarily relies on data from the non-deuterated parent compound, Acarbose. The toxicological and handling guidelines for Acarbose are considered directly applicable to **Acarbose-d4** for general laboratory and research purposes.

This document is intended for researchers, scientists, and drug development professionals. It is crucial to supplement this information with a thorough review of the specific Safety Data Sheet (SDS) provided by the supplier and to conduct a comprehensive risk assessment before handling this compound.

## Chemical and Physical Properties

**Acarbose-d4** is the deuterium-labeled version of Acarbose, an antidiabetic agent.<sup>[1]</sup> The primary physical and chemical properties of Acarbose, which are expected to be nearly identical for **Acarbose-d4**, are summarized below.

Property	Value	Reference
Chemical Formula	C25H39D4NO18	[2]
Molecular Weight	649.63 g/mol	[2]
Appearance	Amorphous powder	[3][4]
Solubility	Soluble in water	[5]
Melting Point	90 °C / 194 °F	[5]
Boiling Point	Not applicable	[5]
Flash Point	Not applicable	[5]
Autoignition Temperature	No information available	[5]
Vapor Pressure	Negligible	[4]

## Toxicological Information

Acarbose is classified as harmful if swallowed.[6][7] The primary adverse effects are gastrointestinal in nature and result from the fermentation of undigested carbohydrates in the colon.[8]

Metric	Value	Species	Route	Reference
LD50	24 g/kg	Mouse	Oral	[6]
LD50	24 g/kg	Rat	Oral	[6]
LD50	12 g/kg	Rat	Subcutaneous	[6]
TDLO	56 mg/kg/13D (intermittent)	Human	Oral	[6]

### Acute Effects:

- Oral: Harmful if swallowed.[6][7] Ingestion may lead to abdominal pain, diarrhea, and flatulence.[9] An overdose is not expected to cause hypoglycemia but may intensify gastrointestinal symptoms.[10]

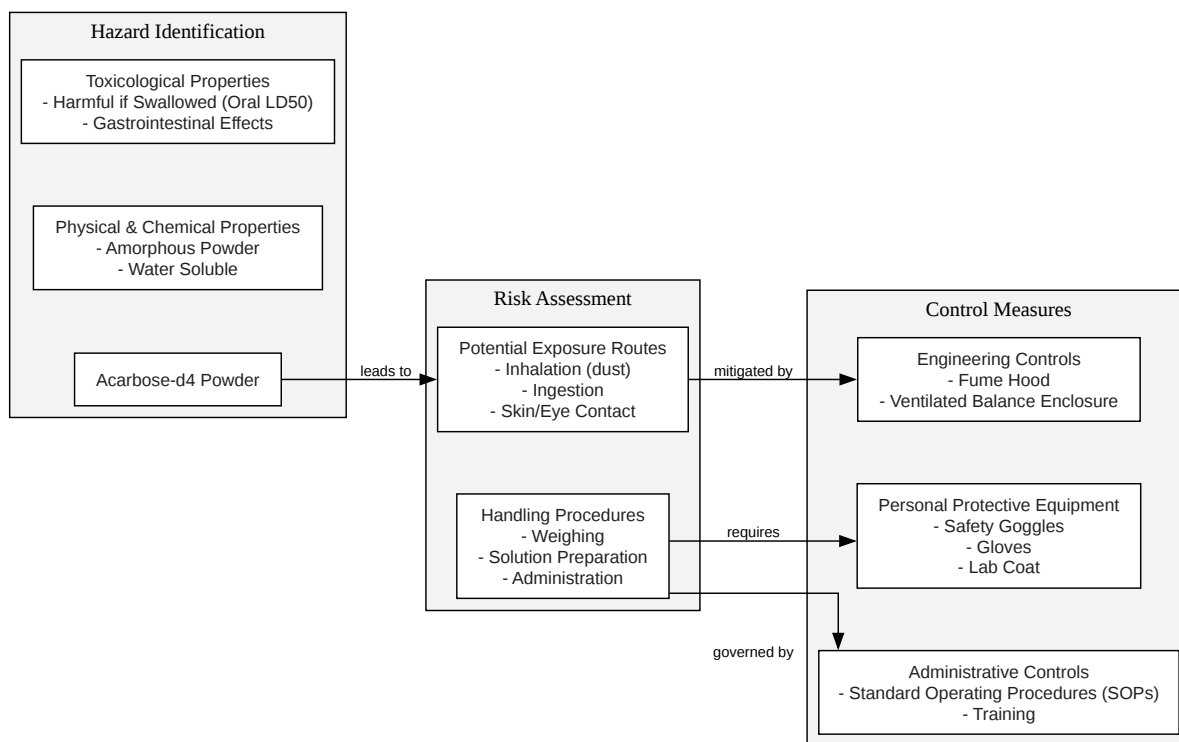
- Inhalation: Not expected to be a significant hazard in its final pharmaceutical form.[9]  
However, inhalation of dust should be avoided.[11]
- Skin: Not expected to cause significant irritation.[6] However, repeated or prolonged contact should be avoided.
- Eye: Not expected to cause significant irritation.[6]

#### Chronic Effects:

- Limited evidence suggests that repeated or long-term occupational exposure may have cumulative health effects.[4]
- Elevated serum transaminases have been observed in some cases, which are typically asymptomatic and reversible upon discontinuation.[10]

## Hazard Identification and Control

The primary hazards associated with **Acarbose-d4** are its oral toxicity and the potential for dust formation. The following diagram illustrates the relationship between hazard identification, risk assessment, and control measures.



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**Caption:** Hazard Identification and Control Flowchart for **Acarbose-d4**.

## Experimental Protocols

Detailed experimental protocols for the toxicological studies cited in the Safety Data Sheets are not publicly available. The provided LD50 and TDLO values are standard toxicological metrics.

The general methodology for such studies involves administering the substance to the specified animal model via the indicated route and observing the dose at which 50% of the test population succumbs (LD50) or the lowest dose at which toxic effects are observed (TDLO).

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure the stability of **Acarbose-d4**.

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Acarbose-d4** powder.

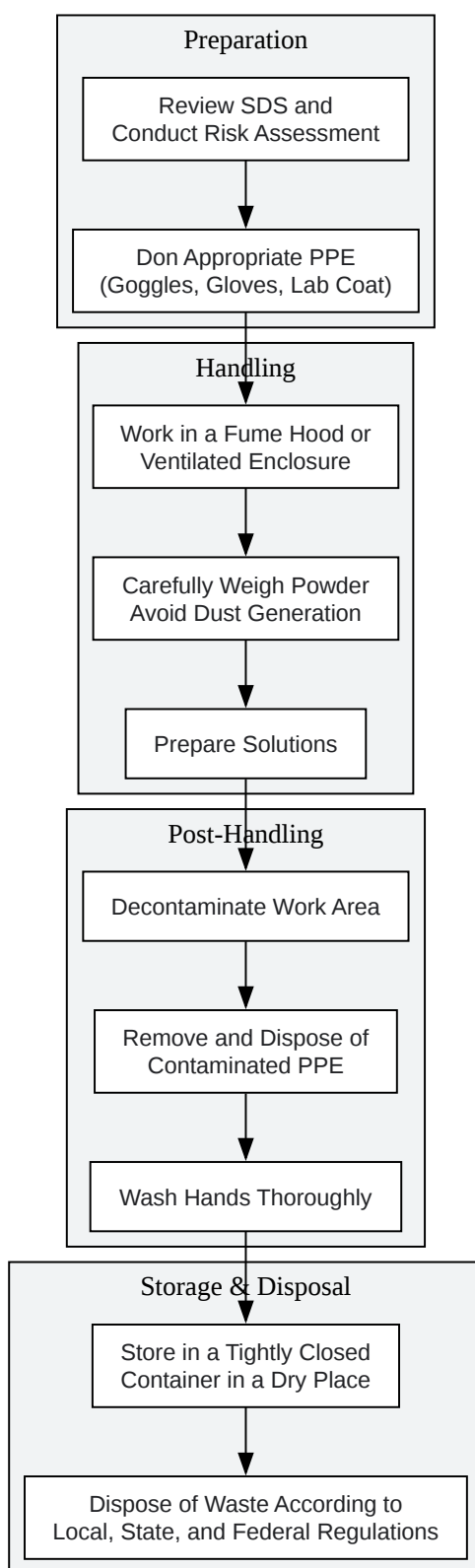
PPE Type	Specification	Reference
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[11]
Hand Protection	Impermeable and resistant gloves (e.g., nitrile). Gloves must be inspected prior to use.	[6][11]
Body Protection	Laboratory coat. Fire/flame resistant and impervious clothing may be required for large quantities.	[11]
Respiratory Protection	Not typically required under normal use with adequate ventilation. For dust-forming activities, a NIOSH-approved N100 or CEN-approved FFP3 particulate respirator may be necessary as a backup to engineering controls.	[11]

## Engineering Controls

- Work with **Acarbose-d4** in a well-ventilated area, such as a laboratory fume hood, especially when handling the powder.[\[11\]](#)
- Use a ventilated balance enclosure for weighing.

## Handling Procedures

The following workflow outlines the recommended procedures for safely handling **Acarbose-d4**.



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**Caption:** Recommended Safe Handling Workflow for **Acarbose-d4**.

## Storage

- Store in a tightly closed container in a dry and well-ventilated place.[\[11\]](#)
- Recommended storage temperature is 2-8°C in a refrigerator.[\[2\]](#)
- Protect from moisture.[\[9\]](#)[\[12\]](#)
- Avoid reaction with oxidizing agents.[\[4\]](#)

## Accidental Release Measures

- Minor Spills:
  - Avoid breathing dust and contact with skin and eyes.[\[4\]](#)
  - Wear appropriate PPE.[\[4\]](#)
  - Use dry clean-up procedures to avoid generating dust.[\[4\]](#)
  - Vacuum or sweep up the material and place it in a suitable container for disposal.[\[4\]](#)
  - Dampen with water to prevent dusting before sweeping if necessary.[\[4\]](#)
- Major Spills:
  - Evacuate the area and alert emergency responders.[\[4\]](#)
  - Wear a self-contained breathing apparatus and full protective clothing.[\[4\]](#)

## First Aid Measures

- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.[\[11\]](#)
- If Inhaled: Move to fresh air. If breathing is difficult, seek medical attention.[\[11\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a doctor if irritation persists.[\[11\]](#)



- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.  
[11]

## Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[11]
- Specific Hazards: May emit toxic fumes under fire conditions, including carbon monoxide, carbon dioxide, and nitrogen oxides.[5][11]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.  
[11]

## Disposal Considerations

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[12]
- Excess and expired materials should be offered to a licensed hazardous material disposal company.[11]

By adhering to these guidelines, researchers and other professionals can handle **Acarbose-d4** safely and effectively in a laboratory setting.

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